

# Application Notes: Detection of Malondialdehyde (MDA) using 1,3-Diethyl-2-thiobarbituric Acid

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## Compound of Interest

Compound Name: 1,3-Diethyl-2-thiobarbituric acid

Cat. No.: B146594

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## Introduction

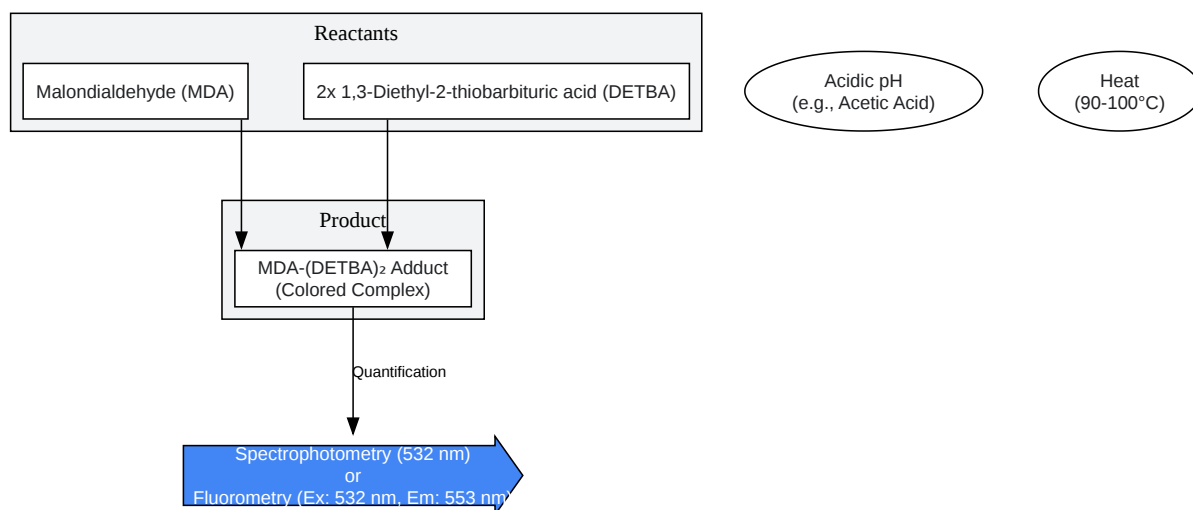
Malondialdehyde (MDA) is a highly reactive aldehyde and a major byproduct of lipid peroxidation, a process where reactive oxygen species (ROS) degrade polyunsaturated fatty acids.[1][2] The quantification of MDA is a widely used biomarker for assessing oxidative stress in biological samples, which is implicated in the pathology of numerous diseases, including atherosclerosis, diabetes, and neurodegenerative disorders.[2]

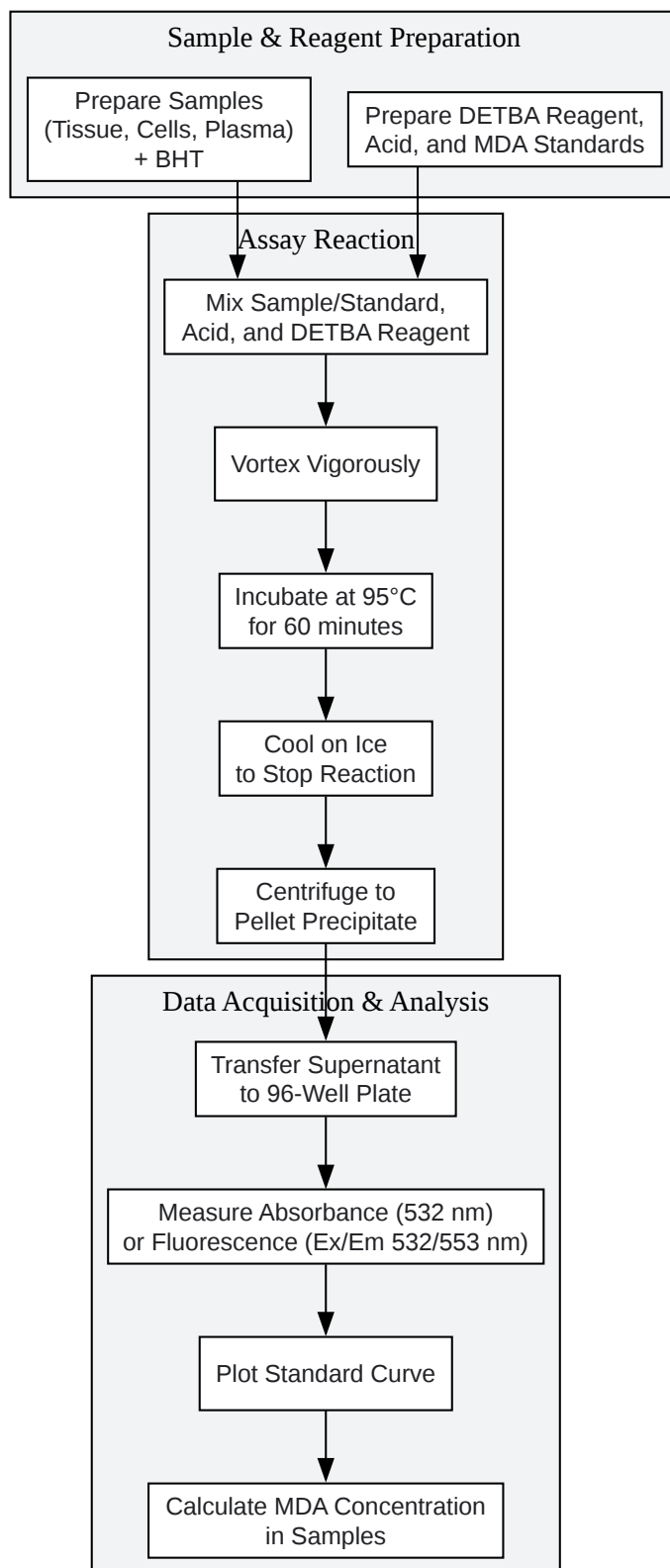
One common method for MDA detection is the Thiobarbituric Acid Reactive Substances (TBARS) assay. This assay is based on the reaction of MDA with a thiobarbituric acid derivative under acidic conditions and high temperatures. This reaction produces a colored adduct that can be quantified.[1][3][4] While 2-thiobarbituric acid (TBA) is most commonly used, its N-substituted derivatives, such as **1,3-diethyl-2-thiobarbituric acid** (DETBA), can also be employed. The use of DETBA results in a less polar MDA-DETBA complex, which can facilitate extraction and subsequent quantification by methods like HPLC, potentially offering improved specificity.[5]

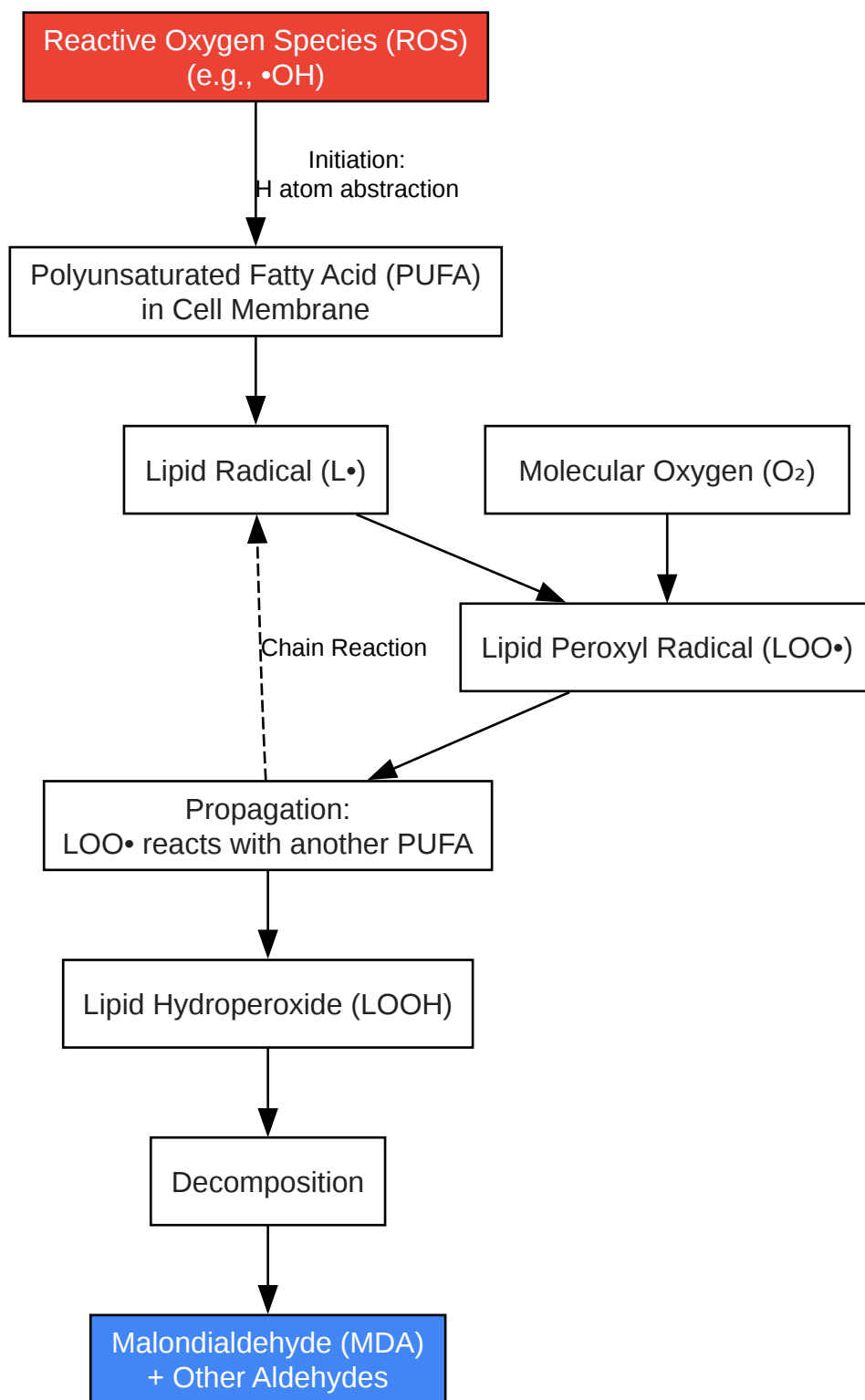
These application notes provide a detailed protocol for the determination of MDA using DETBA, adapted from established TBARS assay methodologies.

## Principle of the Assay

Under acidic conditions (pH 2.5-4.5) and at an elevated temperature (90-100°C), one molecule of malondialdehyde (MDA) condenses with two molecules of **1,3-diethyl-2-thiobarbituric acid** (DETBA).<sup>[3][6]</sup> This reaction forms a stable, colored MDA-(DETBA)<sub>2</sub> adduct, which exhibits maximum absorbance around 532 nm and can also be measured fluorometrically.<sup>[3][7]</sup> The intensity of the color or fluorescence is directly proportional to the amount of MDA present in the sample.





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